

Using 6-Chlorophthalazin-1-ol as a synthetic intermediate

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Compound of Interest

Compound Name: 6-Chlorophthalazin-1-ol

Cat. No.: B1590482

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An In-Depth Guide to the Strategic Use of 6-Chlorophthalazin-1-ol as a Synthetic Intermediate

For research scientists and professionals in drug development, the strategic selection of starting materials is paramount to the success of a synthetic campaign. **6-Chlorophthalazin-1-ol** has emerged as a highly versatile and valuable building block, primarily due to its phthalazinone core, which is recognized as a "privileged scaffold" in medicinal chemistry.^{[1][2]} Derivatives of this core exhibit a vast spectrum of pharmacological activities, including potent anticancer, anti-inflammatory, and antihypertensive properties.^{[1][3][4]}

This guide provides a detailed exploration of **6-Chlorophthalazin-1-ol**, focusing on its core reactivity and offering field-proven protocols for its derivatization. We will delve into the causality behind experimental choices, ensuring each protocol is presented as a self-validating system for robust and reproducible results.

Compound Profile and Safety

6-Chlorophthalazin-1-ol, with the IUPAC name 6-chloro-2H-phthalazin-1-one, is a heterocyclic compound featuring a bicyclic phthalazine ring system.^[5] The presence of three key reactive sites—the acidic N-H proton of the lactam, the electrophilic carbon atom attached to the chlorine, and the tautomeric hydroxyl/oxo group—underpins its synthetic utility.

Table 1: Physicochemical Properties of **6-Chlorophthalazin-1-ol**

Property	Value	Reference
CAS Number	57835-96-8	[5]
Molecular Formula	C ₈ H ₅ ClN ₂ O	[5]
Molecular Weight	180.59 g/mol	[5]
IUPAC Name	6-chloro-2H-phthalazin-1-one	[5]
Canonical SMILES	<chem>C1=CC2=C(C=C1Cl)C=NNC2=O</chem>	[5]

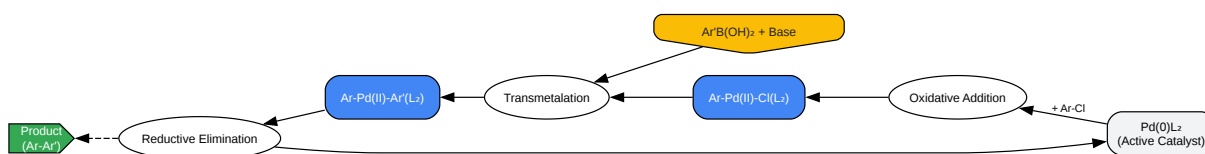
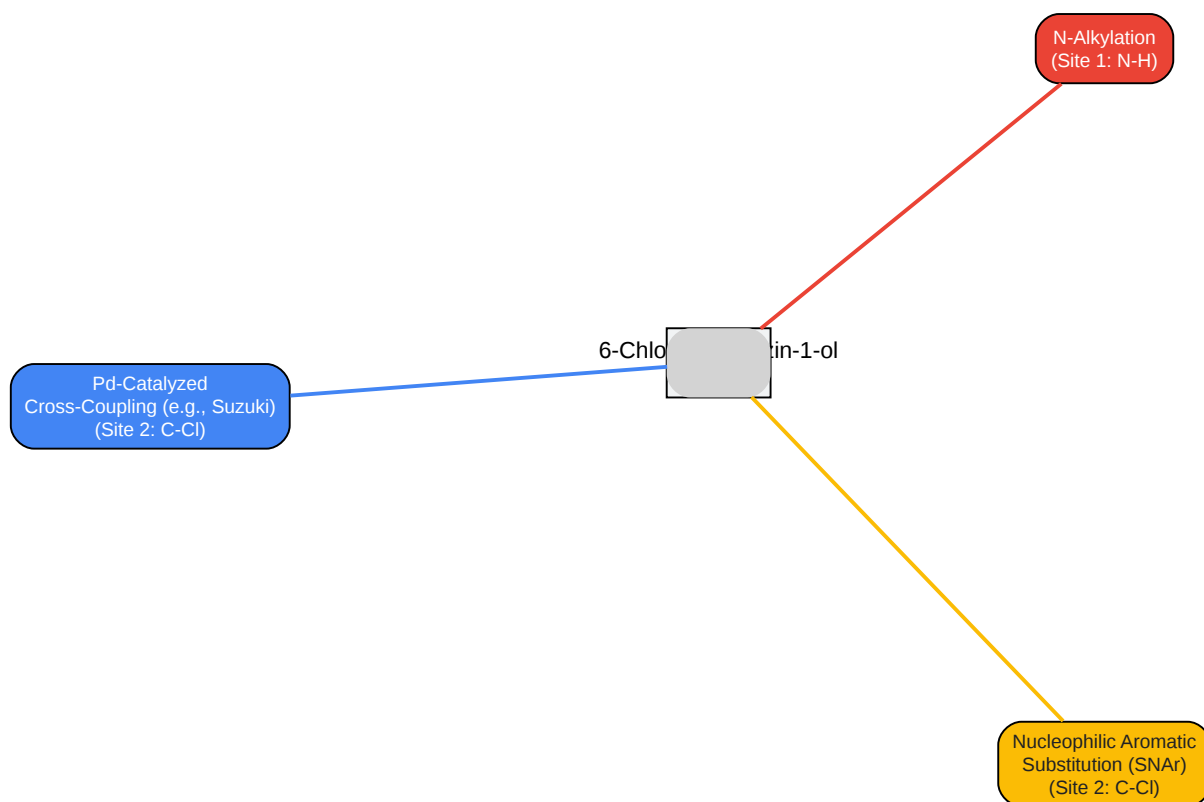
Safety and Handling Precautions

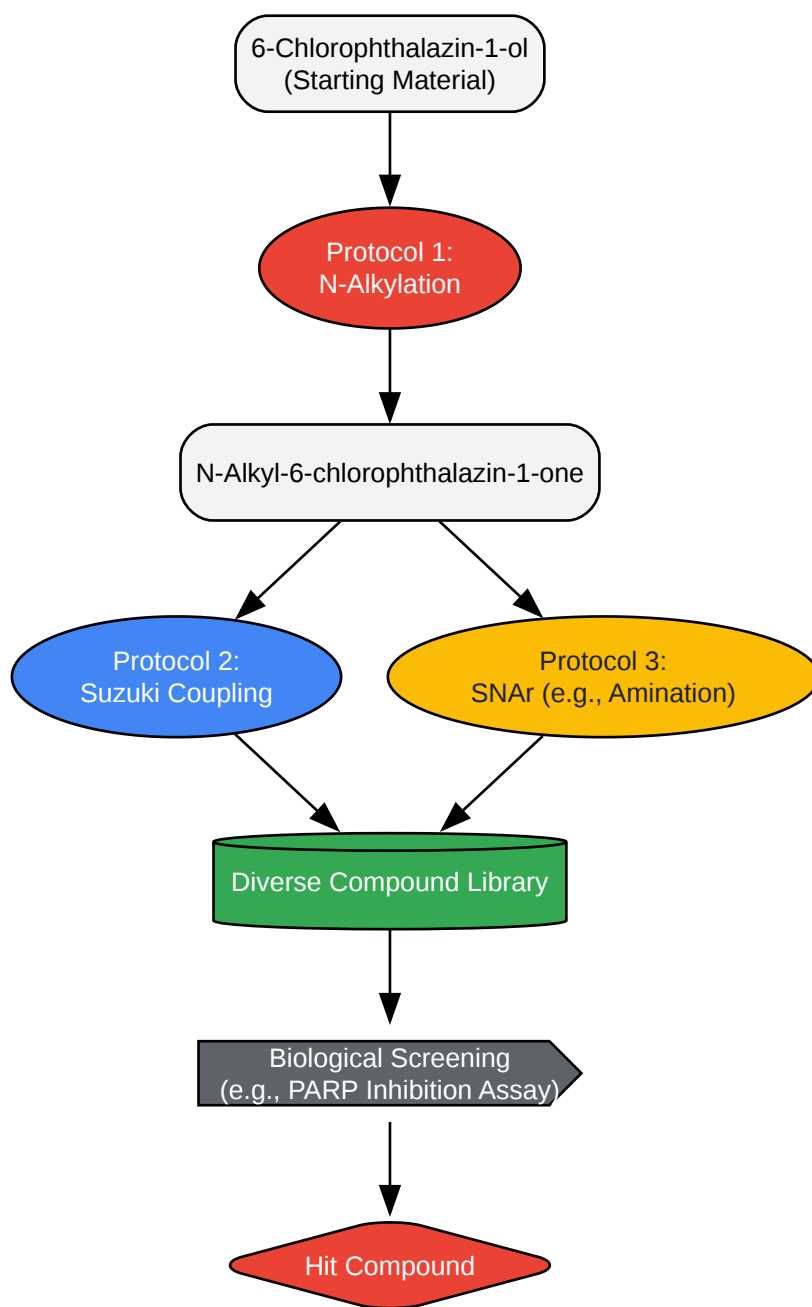
While a specific Safety Data Sheet (SDS) for **6-Chlorophthalazin-1-ol** should always be consulted, data from structurally related compounds like 1-chlorophthalazine and 6-bromo-1-chlorophthalazine provide essential handling guidelines.[6]

- **Personal Protective Equipment (PPE):** Always wear appropriate PPE, including chemical-resistant gloves, safety goggles conforming to EN166 (EU) or NIOSH (US) standards, and a lab coat.[7]
- **Handling:** Handle the compound in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of dust or vapors.[8] Avoid contact with skin and eyes. After handling, wash hands and any exposed skin thoroughly.[9]
- **Storage:** Store in a tightly sealed container in a cool, dry, and well-ventilated place.[7]
- **First Aid:** In case of eye contact, rinse immediately with plenty of water for at least 15 minutes and seek medical advice.[8] For skin contact, wash off immediately with plenty of water.[8] If inhaled, move to fresh air.[8] If swallowed, rinse the mouth with water and seek immediate medical attention; do not induce vomiting.[7][8]

Core Reactivity and Strategic Functionalization

The synthetic potential of **6-Chlorophthalazin-1-ol** is dictated by its three primary reactive centers. A strategic approach to synthesis involves selectively targeting these sites to build molecular complexity.





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